

Toxicological Profile of Cyprofuram: A Review of Available Data

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Compound of Interest

Compound Name: *Cyprofuram*

Cat. No.: *B166988*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information regarding the toxicological profile of **Cyprofuram**. It is intended for informational purposes for researchers, scientists, and drug development professionals. A significant lack of comprehensive toxicological data for **Cyprofuram** exists in the public domain. Therefore, this guide is not exhaustive and should be interpreted with caution.

Introduction

Cyprofuram is a systemic fungicide that was previously used to control Oomycetes, such as downy mildew and late blight, in crops like vines and potatoes.^[1] It is now considered largely obsolete and is not approved for use as a plant protection agent in Great Britain and the European Union.^{[1][2]} Due to its limited historical use and current regulatory status, publicly available toxicological data is scarce.

Physicochemical Properties

Property	Value	Source
CAS Registry Number	69581-33-5	[3]
Molecular Formula	C14H14ClNO3	[3]
Molecular Weight	279.72 g/mol	[2]
IUPAC Name	N-(3-chlorophenyl)-N-(tetrahydro-2-oxo-3-furanyl)cyclopropanecarboxamide	[3]

Toxicological Summary

The available information suggests that **Cyprofuram** is moderately toxic to mammals if ingested and poses a significant hazard to aquatic life.[1][2]

Acute Toxicity

Quantitative data for acute toxicity (e.g., LD50 values) in mammals is not readily available in the public search results. However, based on its GHS classification, it is considered toxic if swallowed and harmful in contact with skin.[2]

Table 1: GHS Hazard Classification

Hazard Statement	Description
H301	Toxic if swallowed
H312	Harmful in contact with skin
H400	Very toxic to aquatic life
H410	Very toxic to aquatic life with long lasting effects

Source: PubChem[2]

Subchronic and Chronic Toxicity

No information on the subchronic or chronic toxicity of **Cyprofuram** was found in the public domain.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is a significant data gap regarding the genotoxic, carcinogenic, and reproductive toxicity potential of **Cyprofuram**.

Ecotoxicology

Cyprofuram is classified as very toxic to aquatic life, with long-lasting effects.[2] It is also noted to be moderately toxic to birds.[1] Detailed ecotoxicological studies are scarce.[1]

Mechanism of Action

The fungicidal mode of action of **Cyprofuram** in *Phytophthora palmivora* involves the alteration of nucleic acid and lipid synthesis.[4] At high concentrations, it has been shown to reduce the rate of nucleic acid synthesis.[4] Conversely, at low concentrations, it can stimulate both nucleic acid and lipid synthesis.[4] The specific toxicological mechanism of action in mammals and other non-target organisms has not been elucidated in the available literature.

Experimental Protocols

Detailed experimental protocols for toxicological studies on **Cyprofuram** are not available in the reviewed public literature.

Data Gaps and Future Research

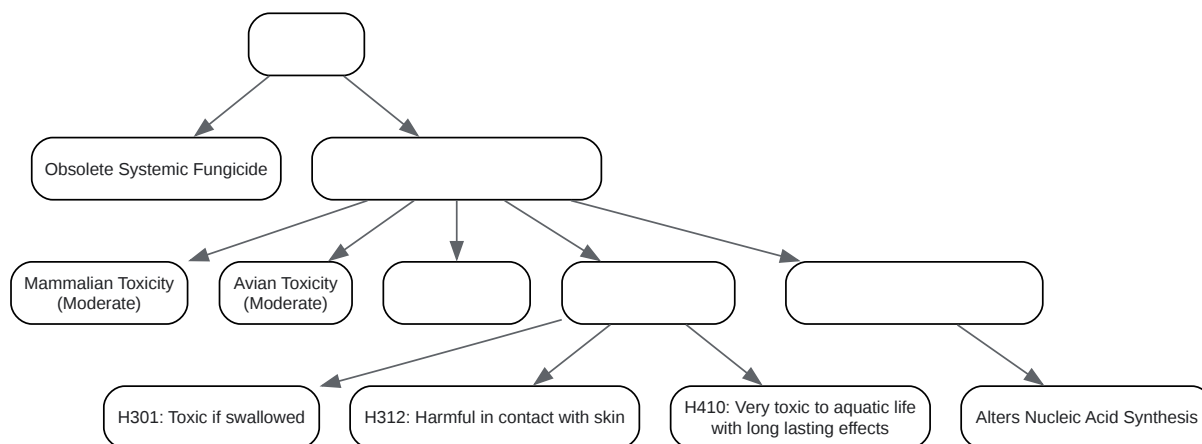
The toxicological profile of **Cyprofuram** is largely incomplete. Key data gaps include:

- Acute toxicity data (LD50, LC50) for various routes of exposure in mammals.
- Subchronic and chronic toxicity studies.
- Studies on genotoxicity, carcinogenicity, and reproductive and developmental toxicity.
- Detailed ecotoxicological data for various aquatic and terrestrial organisms.
- Pharmacokinetic data (absorption, distribution, metabolism, and excretion).

- Elucidation of the mechanism of toxic action in non-target organisms.

Given its obsolete status, it is unlikely that extensive new toxicological research on **Cyprofuram** will be a priority. However, for any potential future re-evaluation or in cases of environmental persistence, further studies would be necessary to conduct a thorough risk assessment.

Logical Relationship of Available Information



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Caption: Overview of **Cyprofuram**'s known toxicological information.

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References

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